

Columbianadin CAS number and chemical properties

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Compound of Interest

Compound Name: *Columbianadin*

Cat. No.: *B1669301*

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An In-depth Technical Guide to **Columbianadin**

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and relevant experimental protocols for **Columbianadin** (CAS Number: 5058-13-9), a natural coumarin with significant therapeutic potential. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Columbianadin is a coumarin compound primarily isolated from plants of the Apiaceae family, such as *Angelica pubescens* and *Heracleum hemsleyanum*.^[1] It is recognized for a range of biological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects.^[1]

General Information

Identifier	Value
CAS Number	5058-13-9[2][3][4][5][6][7]
IUPAC Name	2-[(8S)-2-oxo-8,9-dihydrofuro[2,3-h]chromen-8-yl]propan-2-yl (Z)-2-methylbut-2-enoate[3]
Synonyms	Zosimin, Columbianetin angelate, CBN[3][5][8]
Appearance	White needle-shaped crystals or solid powder[4][5][6]
Source	Angelica pubescens, Cnidium monnieri, Heracleum hemsleyanum[1][4][6]

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₉ H ₂₀ O ₅ [2][3][4][5]
Molecular Weight	328.36 g/mol [4][5][6][7]
Melting Point	117.0 - 121.0 °C[4][9]
Boiling Point	482.3 ± 45.0 °C (Predicted)[4][9]
Solubility	Soluble: Methanol, Ethyl Acetate, Chloroform, Acetone, Ether, DMSO (up to 66 mg/mL), DMF (25 mg/mL), Ethanol (up to 20 mg/mL)[2][4][8][10]. Insoluble: Water[4][10].
UV Absorbance (λ _{max})	325 nm[2][11]

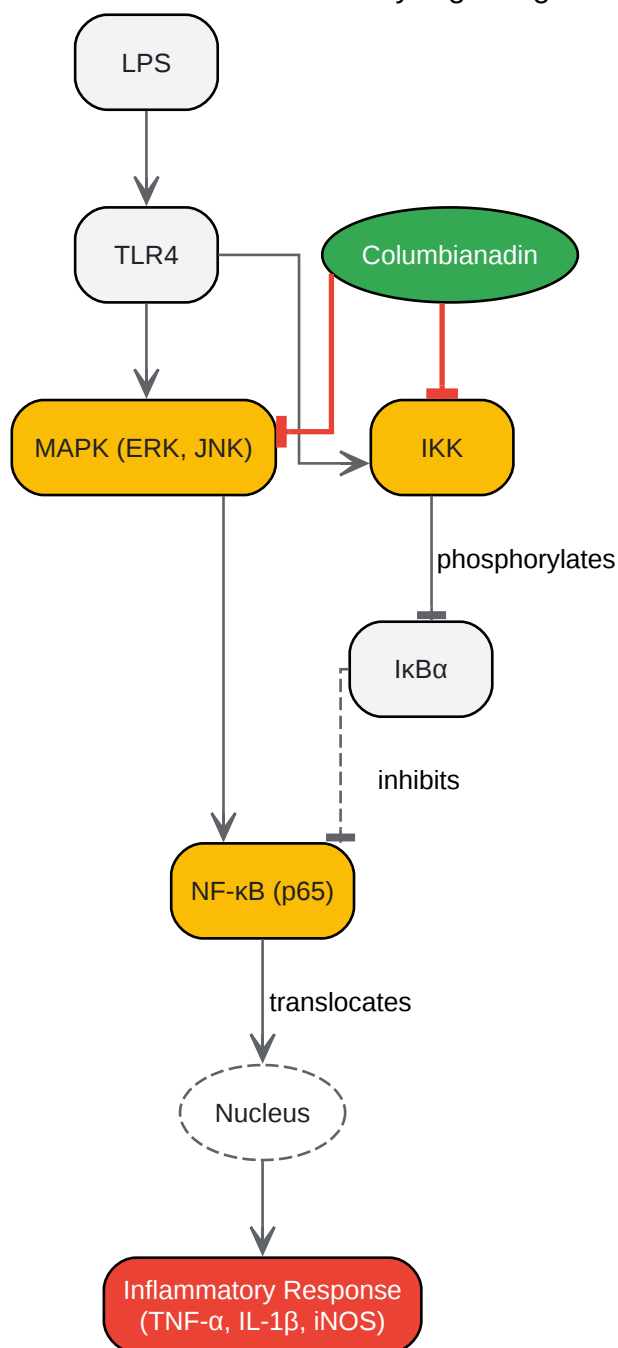
Biological Activity and Signaling Pathways

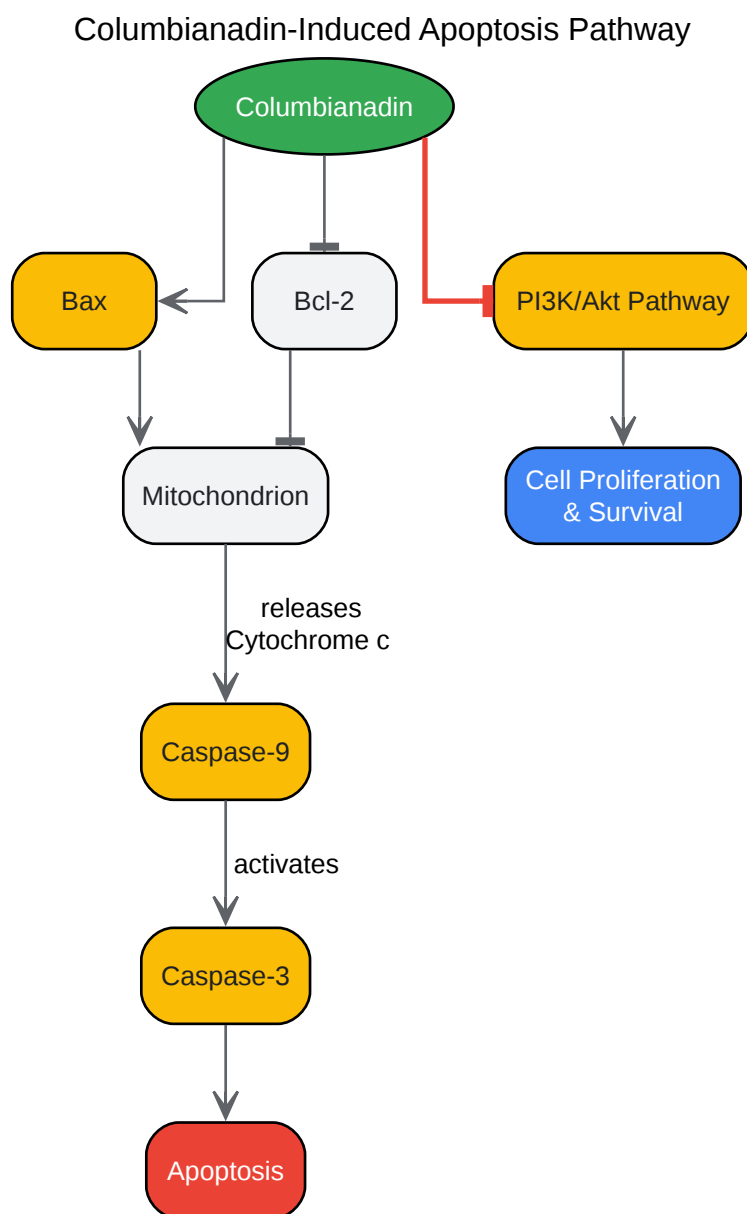
Columbianadin modulates several key signaling pathways, contributing to its anti-inflammatory and anti-cancer properties.

Anti-Inflammatory Signaling Pathways

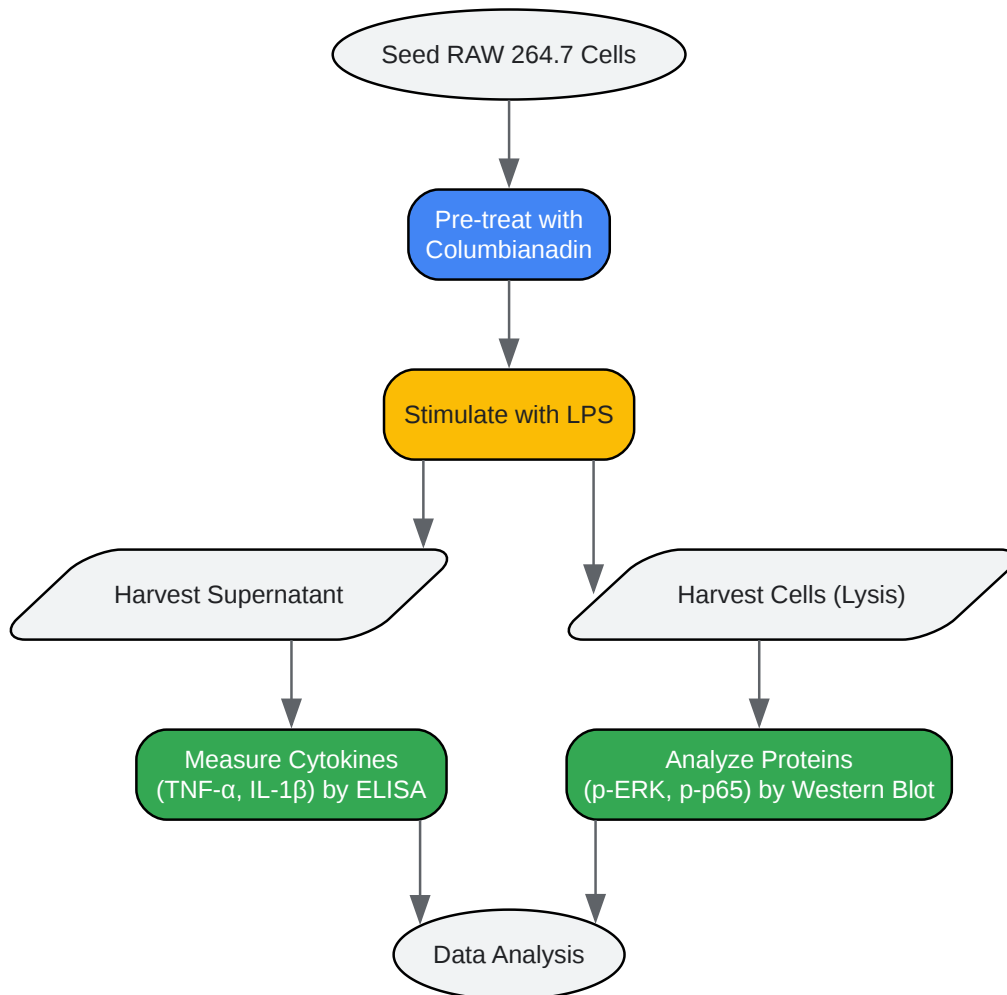
Columbianadin exerts its anti-inflammatory effects primarily by inhibiting the NF- κ B and MAPK signaling cascades.[2][4][12] In models using lipopolysaccharide (LPS)-stimulated macrophages, **Columbianadin** suppresses the phosphorylation of ERK and JNK, which in turn prevents the degradation of I κ B α . [2][4] This action blocks the nuclear translocation of the NF- κ B p65 subunit, thereby downregulating the expression of pro-inflammatory mediators such as TNF- α , IL-1 β , IL-6, and iNOS.[2][5] Additionally, **Columbianadin** has been shown to inhibit the JAK2/STAT3 and NOD1 signaling pathways, further contributing to its anti-inflammatory profile. [5][7] It also demonstrates antioxidant effects by increasing the expression of Heme oxygenase-1 (HO-1).[2][4]

Columbianadin Anti-Inflammatory Signaling Pathway





Experimental Workflow: Anti-Inflammatory Assay



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References

- 1. scielo.br [scielo.br]
- 2. Columbianadin Dampens In Vitro Inflammatory Actions and Inhibits Liver Injury via Inhibition of NF- κ B/MAPKs: Impacts on $\cdot$ OH Radicals and HO-1 Expression [mdpi.com]
- 3. biomolther.org [biomolther.org]
- 4. Columbianadin Dampens In Vitro Inflammatory Actions and Inhibits Liver Injury via Inhibition of NF- κ B/MAPKs: Impacts on $\cdot$ OH Radicals and HO-1 Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Columbianadin Suppresses Lipopolysaccharide (LPS)-Induced Inflammation and Apoptosis through the NOD1 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Columbianadin Inhibits Cell Proliferation by Inducing Apoptosis and Necroptosis in HCT116 Colon Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Anti-Inflammatory Effect of Columbianadin against D-Galactose-Induced Liver Injury In Vivo via the JAK2/STAT3 and JAK2/p38/NF- κ B Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Columbianadin attenuates doxorubicin-induced cardiac injury, oxidative stress, and apoptosis via Sirt1/FOXO1 signaling pathway [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Columbianadin suppresses glioblastoma progression by inhibiting the PI3K-Akt signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Anti-Inflammatory Effect of Columbianadin against D-Galactose-Induced Liver Injury In Vivo via the JAK2/STAT3 and JAK2/p38/NF- κ B Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Columbianadin Dampens In Vitro Inflammatory Actions and Inhibits Liver Injury via Inhibition of NF- κ B/MAPKs: Impacts on $\cdot$ OH Radicals and HO-1 Expression - PubMed [pubmed.ncbi.nlm.nih.gov]
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